

# Hoechst 33258: A Technical Guide to Solubility and Stock Solution Preparation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hoechst 33258

Cat. No.: B7802900

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility of **Hoechst 33258** and detailed protocols for the preparation of stock solutions. This document is intended to serve as a practical resource for researchers, scientists, and professionals in drug development who utilize this fluorescent stain in their work.

## Core Properties of Hoechst 33258

**Hoechst 33258** is a cell-permeable, blue fluorescent dye that binds to the minor groove of DNA, with a preference for AT-rich regions.[1][2] This property makes it a widely used nuclear counterstain in fluorescence microscopy, flow cytometry, and other cell analysis applications for both live and fixed cells.[3][4] The fluorescence of **Hoechst 33258** is significantly enhanced upon binding to DNA.[1] Unbound dye has a maximum fluorescence emission in the 510–540 nm range, while DNA-bound **Hoechst 33258** has an excitation maximum at approximately 352 nm and an emission maximum at around 461 nm.[1][3][5]

Property	Value	Source(s)
Molecular Weight	533.88 g/mol	[6]
Molecular Formula	C <sub>25</sub> H <sub>24</sub> N <sub>6</sub> O · 3HCl	[6]
Excitation Maximum (with DNA)	~352 nm	[2][3][7]
Emission Maximum (with DNA)	~461 nm	[1][2][3][7]
Appearance	Yellow solid	[3][8]

## Solubility Data

The solubility of **Hoechst 33258** can vary depending on the solvent and the form of the dye (e.g., pentahydrate). The following table summarizes the available quantitative solubility data. It is noteworthy that while some sources suggest solubility in ethanol, others state it is insoluble. [8][9] Gentle warming may be required to fully dissolve the dye in some solvents.[9]

Solvent	Solubility	Source(s)
Water	≥42.5 mg/mL, 100 mM	[6][9][10]
Dimethyl Sulfoxide (DMSO)	≥46.7 mg/mL, 20 mM, 60 mg/mL	[2][6][9][11]
Dimethylformamide (DMF)	Soluble	[1][5]
Ethanol	Insoluble	[9]

## Stock Solution Preparation

Proper preparation and storage of **Hoechst 33258** stock solutions are crucial for reproducible experimental results. Stock solutions are typically prepared at a high concentration and then diluted to the desired working concentration.

Recommended Stock Solution Concentrations:

Concentration	Solvent	Source(s)
1 mg/mL	Water	<a href="#">[12]</a> <a href="#">[13]</a>
10 mg/mL	Water	<a href="#">[3]</a> <a href="#">[14]</a>
1-10 mM	DMSO or Water	<a href="#">[11]</a> <a href="#">[15]</a>
20 mM	DMSO	<a href="#">[6]</a>
100 mM	Water	<a href="#">[6]</a> <a href="#">[10]</a>

## Experimental Protocol: Preparation of a 1 mg/mL Stock Solution in Water

This protocol is a commonly used method for preparing a **Hoechst 33258** stock solution.

Materials:

- **Hoechst 33258** powder
- Distilled, deionized water
- Microcentrifuge tubes or amber bottles
- Vortex mixer
- Pipettes

Procedure:

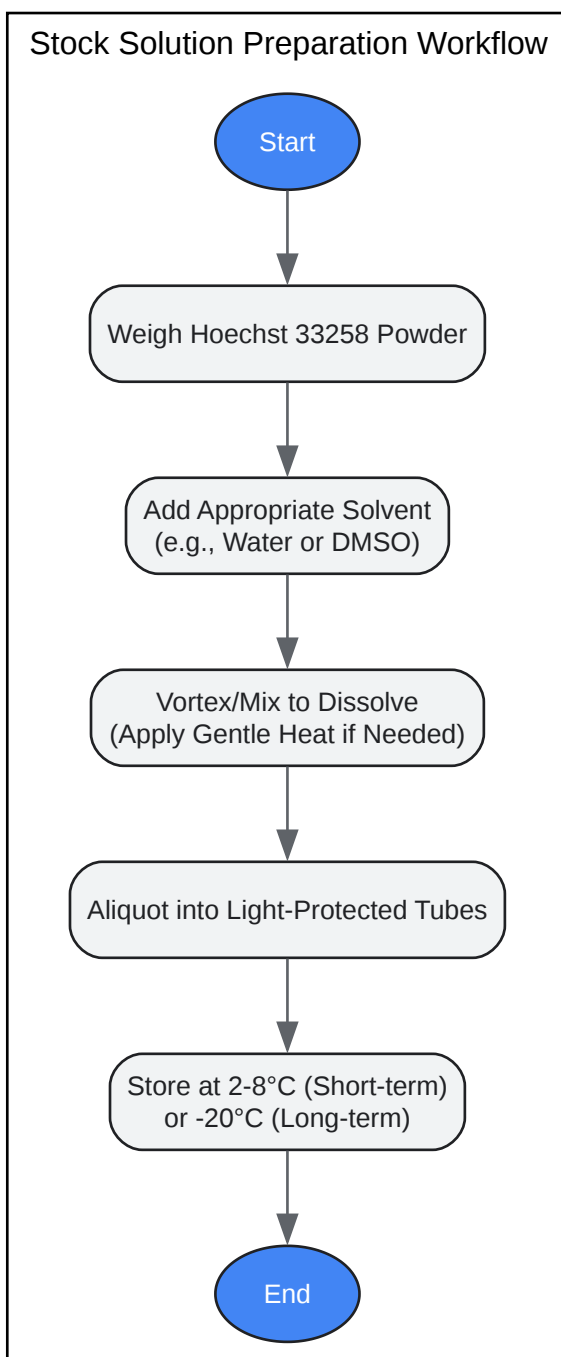
- Weigh out the desired amount of **Hoechst 33258** powder. For a 1 mg/mL solution, you will need 1 mg of powder for every 1 mL of solvent.
- Add the appropriate volume of distilled water to the vial containing the **Hoechst 33258** powder.
- Vortex the solution until the dye is completely dissolved. Gentle warming can be applied if necessary.

- Store the stock solution in a light-protected container (e.g., an amber bottle or a tube wrapped in aluminum foil) at 2-8°C for short-term storage (up to 6 months) or at -20°C for long-term storage.<sup>[1][9][12]</sup>

Note on Storage: Aqueous solutions of **Hoechst 33258** are stable at 2-6°C for at least six months when protected from light.<sup>[1][9]</sup> For longer-term storage, freezing at -20°C or below is recommended.<sup>[1][9]</sup> It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.<sup>[14]</sup>

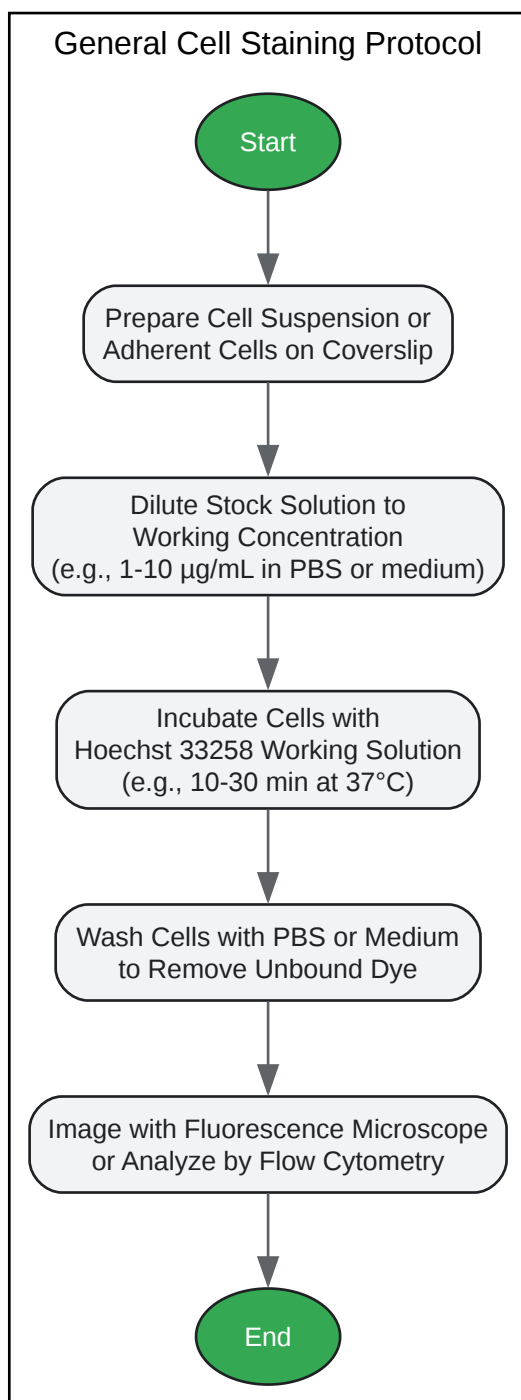
## Experimental Workflows

The following diagrams illustrate the logical steps for preparing a **Hoechst 33258** stock solution and a general protocol for cell staining.



[Click to download full resolution via product page](#)

Caption: Workflow for Preparing **Hoechst 33258** Stock Solution.



[Click to download full resolution via product page](#)

Caption: General Workflow for Staining Cells with **Hoechst 33258**.

## Experimental Protocols for Cell Staining

**Hoechst 33258** is widely used for nuclear staining in both live and fixed cells. The following are generalized protocols that can be adapted for specific cell types and experimental needs.

## Protocol for Staining Live Adherent Cells for Fluorescence Microscopy

Materials:

- Live adherent cells cultured on coverslips or in imaging dishes
- **Hoechst 33258** stock solution
- Phosphate-buffered saline (PBS) or cell culture medium
- Incubator (37°C)
- Fluorescence microscope with a DAPI filter set

Procedure:

- Prepare a working solution of **Hoechst 33258** by diluting the stock solution in PBS or cell culture medium to a final concentration of 5-10 µg/mL.[\[15\]](#)
- Remove the culture medium from the cells and wash once with PBS.
- Add the **Hoechst 33258** working solution to the cells and incubate for 10-30 minutes at 37°C in the dark.[\[15\]](#) The optimal incubation time may vary depending on the cell type.
- Remove the staining solution and wash the cells 2-3 times with PBS or serum-free medium to reduce background fluorescence.[\[15\]](#)
- Mount the coverslip on a microscope slide with a suitable mounting medium.
- Visualize the stained nuclei using a fluorescence microscope with a UV excitation filter.[\[15\]](#)

## Protocol for Staining Suspension Cells for Flow Cytometry

**Materials:**

- Suspension cells
- **Hoechst 33258** stock solution
- PBS or appropriate buffer
- Centrifuge
- Flow cytometer with UV laser

**Procedure:**

- Harvest the cells and centrifuge to obtain a cell pellet.
- Resuspend the cells in PBS.
- Prepare a working solution of **Hoechst 33258** in PBS.
- Add the working solution to the cell suspension and incubate for 15-20 minutes at room temperature in the dark.[\[15\]](#)
- Centrifuge the cells and wash with PBS to remove unbound dye.
- Resuspend the cells in an appropriate buffer for flow cytometry analysis.
- Analyze the stained cells on a flow cytometer using UV excitation and detecting the blue fluorescence emission.[\[15\]](#)

**Safety Precautions:** **Hoechst 33258** is a potential mutagen as it binds to DNA.[\[4\]](#)[\[13\]](#)[\[16\]](#)

Always wear appropriate personal protective equipment, including gloves and a lab coat, when handling the dye and its solutions. Work in a well-ventilated area or under a fume hood.[\[12\]](#)[\[13\]](#)  
[\[16\]](#) Dispose of waste containing the dye according to your institution's guidelines for chemical waste.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Hoechst stain - Wikipedia [en.wikipedia.org]
- 2. Hoechst 33258 | CAS 23491-45-4 | Cayman Chemical | Biomol.com [biomol.com]
- 3. biotium.com [biotium.com]
- 4. interchim.fr [interchim.fr]
- 5. lumiprobe.com [lumiprobe.com]
- 6. rndsystems.com [rndsystems.com]
- 7. biotech.illinois.edu [biotech.illinois.edu]
- 8. Hoechst 33258 - CAS-Number 23491-45-4 - Order from Chemodex [chemodex.com]
- 9. apexbt.com [apexbt.com]
- 10. Hoechst 33258 | Blue Fluorescent DNA stain | Hello Bio [hellobio.com]
- 11. Hoechst 33258 analog 2 | TargetMol [targetmol.com]
- 12. promega.com [promega.com]
- 13. comm-tec.com [comm-tec.com]
- 14. lumiprobe.com [lumiprobe.com]
- 15. medchemexpress.com [medchemexpress.com]
- 16. docs.turnerdesigns.com [docs.turnerdesigns.com]
- To cite this document: BenchChem. [Hoechst 33258: A Technical Guide to Solubility and Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7802900#hoechst-33258-solubility-and-stock-solution-preparation]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)